

# Joncryl 586: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Joncryl 586

Cat. No.: B1592602

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## Introduction

**Joncryl 586** is a solid flake, low-acid acrylic resin, specifically a styrene-acrylic copolymer, developed by BASF.[1] It is widely utilized in the formulation of water-based inks, overprint varnishes, and coatings.[1][2][3] Its primary function is to serve as a binder and dispersant, offering excellent alkali and water resistance.[2][3][4] This technical guide provides an in-depth look at the fundamental characteristics of **Joncryl 586**, presenting key data, formulation insights, and logical workflows for its application.

## Core Properties and Chemical Nature

**Joncryl 586** is synthesized from styrene and acrylic acid monomers. This composition imparts a balance of properties where styrene contributes to mechanical strength and film-forming capabilities, while the acrylic component enhances adhesion and flexibility.[1] It is an alkali-soluble resin, which allows for its incorporation into aqueous systems through neutralization.[1][2] The resin's carboxylic acid functional groups provide reactive sites, enabling it to act as a compatibilizer and chain extender in polymer blends.[1]

## Quantitative Data Summary

The physical and chemical properties of **Joncryl 586** are summarized in the tables below. This data is essential for formulation development and ensuring compatibility with other components.

Table 1: Physical and Chemical Properties of **Joncryl 586**

Property	Value	Unit
Molecular Weight (Mw)	4,600	g/mol
Acid Number (on solids)	108	mg KOH/g
Glass Transition Temperature (Tg)	60 - 66	°C
Softening Point	115	°C
Density (@ 25°C)	1.13	g/cm <sup>3</sup>
Non-Volatile Content	99.3	%
Total VOC	0.7	% (wt)

(Data sourced from multiple references)[[1](#)][[3](#)]

Table 2: Volatile Organic Compound (VOC) Content

Basis of Registration	VOC Content	Remarks
Directive 2004/42/CE	~ 0.60 %	Total, calculated from volatile components
Directive 2004/42/CE	~ 0.30 %	Based on monomers
Ordinance on incentive taxes on volatile organic compounds (VOCO), Switzerland	0.00 %	

(Data sourced from BASF Information Sheet)[[5](#)]

## Key Performance Characteristics

**Joncryl 586** is valued for a range of performance benefits in formulated systems:

- **Alkali Resistance:** It is specifically designed to improve the alkali resistance of overprint lacquers and inks.[2][3][6]
- **Water Resistance:** When used with other water-resistant emulsions, it provides good water and wet block resistance.[1][2][6]
- **Resolubility and Transfer:** It maintains good transfer and resolubility, which are critical for printing applications.[2]
- **Pigment Dispersion:** It is recommended as a dispersant in waterborne coatings.[2][4]

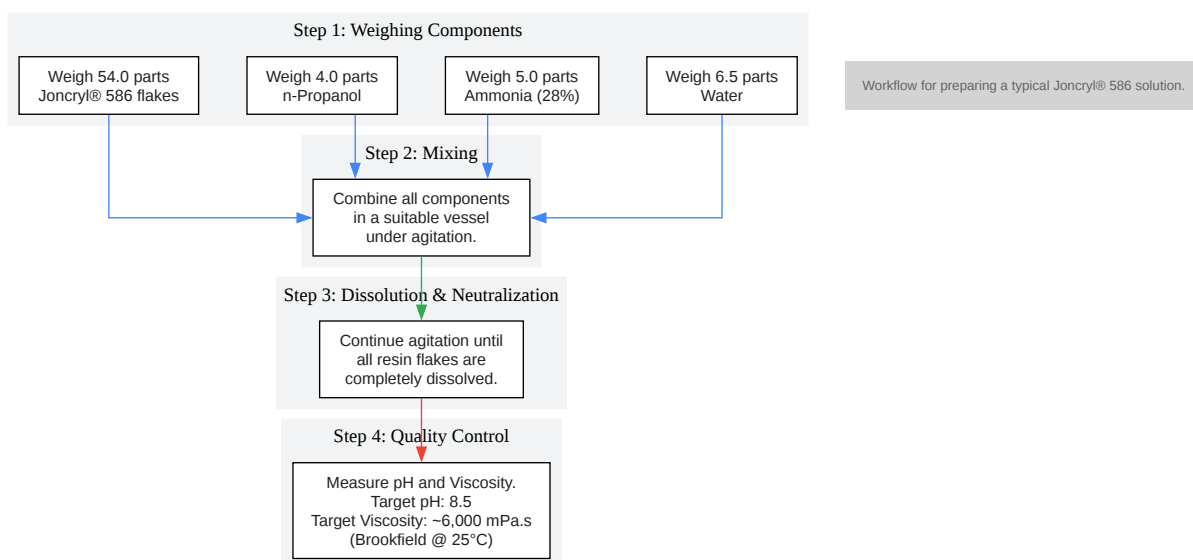
## Experimental Protocols and Methodologies

Detailed, step-by-step experimental protocols for the characterization of **Joncryl 586** are proprietary to the manufacturer, BASF, and are not publicly available. The data presented in this guide is based on standardized testing methods commonly used in the polymer and coatings industry. For specific analytical methods and quality control procedures, it is recommended to contact BASF directly.

A typical laboratory procedure for preparing a solution of **Joncryl 586** for formulation development is outlined below.

## Typical Laboratory Solution Preparation of Joncryl 586

This protocol describes the preparation of a standard aqueous solution of **Joncryl 586**.



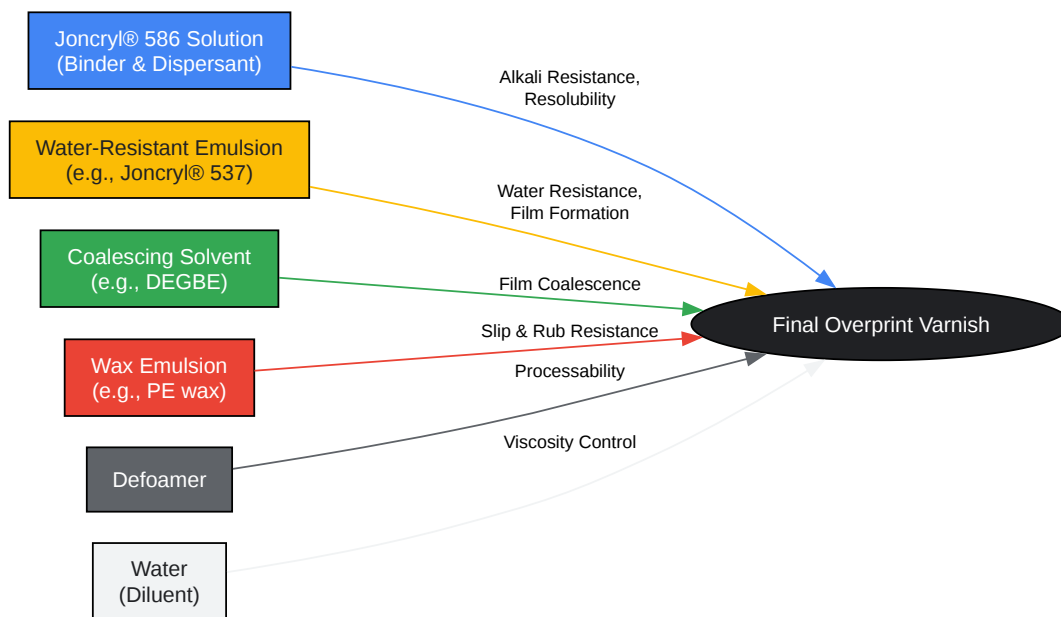
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Caption: Workflow for preparing a typical Joncryl® 586 solution.

## Formulation and Application Logic

**Joncryl 586** is a versatile resin that can be incorporated into various water-based formulations. The following diagram illustrates the logical relationship between **Joncryl 586** and other components in a typical alkali- and water-resistant overprint varnish.

Component relationships in a Joncryl® 586-based overprint varnish.



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Caption: Component relationships in a Joncryl® 586-based overprint varnish.

## Safety and Handling

When handling **Joncryl 586**, it is imperative to adhere to the information and advice provided in the safety data sheet (SDS). Standard protective and workplace hygiene measures for handling chemicals should be observed.[6] The product does not contain several substances of concern, including alkylphenol ethoxylates (APEO), aromatic amines, and certain heavy metals, as detailed in the product safety information from BASF.[5]

## Conclusion

**Joncryl 586** is a high-performance acrylic resin with a well-defined set of characteristics that make it suitable for a variety of applications in the coatings and printing industries. Its low acid value, coupled with good alkali and water resistance, provides formulators with a versatile tool for developing high-quality, water-based systems. While detailed experimental protocols are proprietary, the provided data and logical workflows offer a solid foundation for researchers and scientists to effectively utilize **Joncryl 586** in their development projects.

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